

Application Notes and Protocols for (R)-BMS-816336 Oral Administration in Mice

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Compound of Interest

Compound Name: (R)-BMS-816336

Cat. No.: B606256

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Introduction

(R)-BMS-816336 is a potent and selective inhibitor of 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1).^{[1][2]} 11 β -HSD1 is a key enzyme responsible for the intracellular conversion of inactive cortisone to active cortisol, thereby amplifying local glucocorticoid signaling.^{[1][3][4][5]} Inhibition of 11 β -HSD1 is a promising therapeutic strategy for metabolic disorders such as type 2 diabetes and metabolic syndrome.^{[3][6][7]} The active enantiomer, BMS-816336, has demonstrated oral bioavailability in preclinical species and pharmacodynamic effects in diet-induced obese (DIO) mice.^{[3][6]} This document provides detailed protocols for the oral administration of **(R)-BMS-816336** to mice for preclinical research, based on available data and established methodologies.

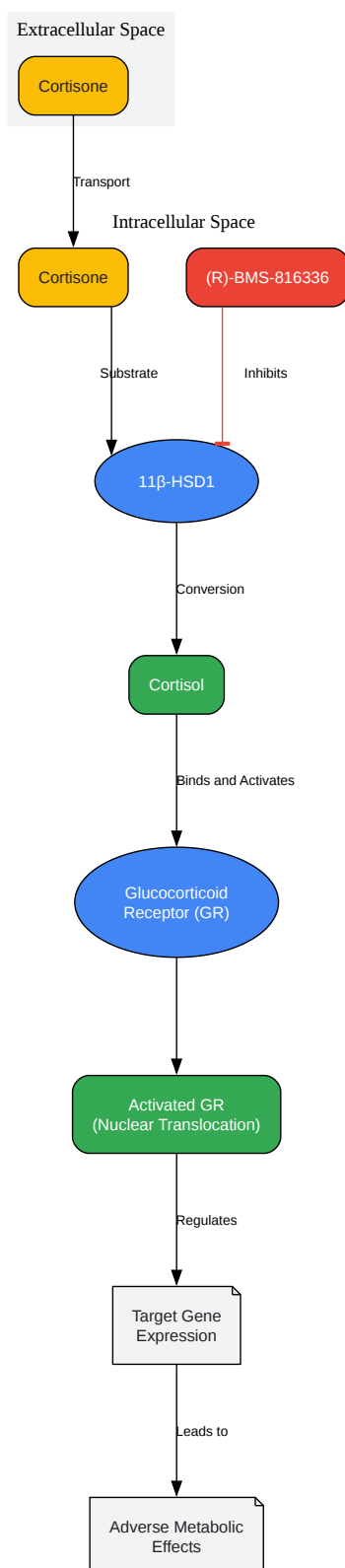
Quantitative Data Summary

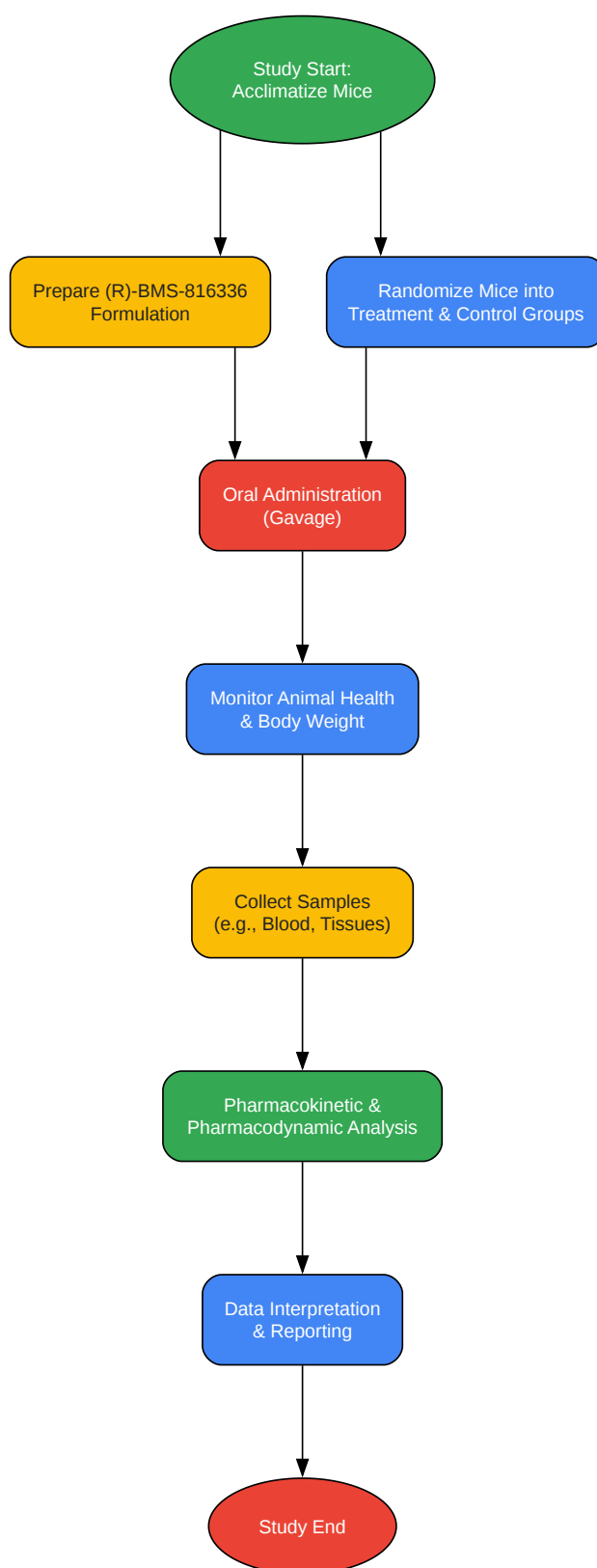
The following table summarizes the in vitro potency of **(R)-BMS-816336** against 11 β -HSD1 from different species.

Parameter	Species	Value	Reference
IC50	Human 11 β -HSD1	14.5 nM	[1] [2]
IC50	Mouse 11 β -HSD1	50.3 nM	[1] [2]
IC50	Cynomolgus monkey 11 β -HSD1	16 nM	[1] [2]

Signaling Pathway

The signaling pathway below illustrates the mechanism of action of **(R)-BMS-816336**. The compound inhibits 11 β -HSD1, which is responsible for the intracellular conversion of inactive cortisone to the active glucocorticoid, cortisol. By blocking this conversion, **(R)-BMS-816336** reduces the activation of the glucocorticoid receptor (GR), thereby mitigating the downstream effects of excessive glucocorticoid signaling, which are implicated in metabolic diseases.[\[3\]](#)[\[4\]](#)
[\[5\]](#)[\[8\]](#)





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